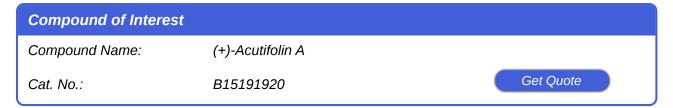


# The Discovery and Origin of (+)-Acutifolin A: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

(+)-Acutifolin A is a novel bioactive natural product that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of its discovery, botanical origin, and foundational biochemical information. The content herein is curated for professionals in research and drug development, presenting available data in a structured format, including detailed experimental protocols for its isolation and visualizations of relevant biological pathways.

## **Discovery and Botanical Origin**

(+)-Acutifolin A was first isolated in 2001 by researchers Takashima and Ohsaki.[1] It is a natural compound derived from the bark of Brosimum acutifolium, a tree native to the Amazon region and utilized in Brazilian folk medicine, where it is known as "Mururé".[2][3] Traditionally, the bark of this plant has been used for its potent anti-inflammatory, anti-arthritic, and anti-rheumatic properties.[2][3] The discovery of (+)-Acutifolin A and its congeners, Acutifolins B-F, was the result of a screening program for new lead compounds from Brazilian medicinal plants. [2]

Table 1: Chemical and Physical Properties of (+)-Acutifolin A



Property	Value
Molecular Formula	C20H22O4
Molecular Weight	326.39 g/mol
Appearance	Colorless oil
Optical Rotation	[α] <sup>25</sup> D +94.7 (c 0.47, CHCl <sub>3</sub> )
UV (MeOH) λmax (log ε)	225 (4.08), 278 (3.54), 310 (sh, 3.28) nm
IR (film) νmax	3350, 1680, 1650, 1615, 1590 cm <sup>-1</sup>

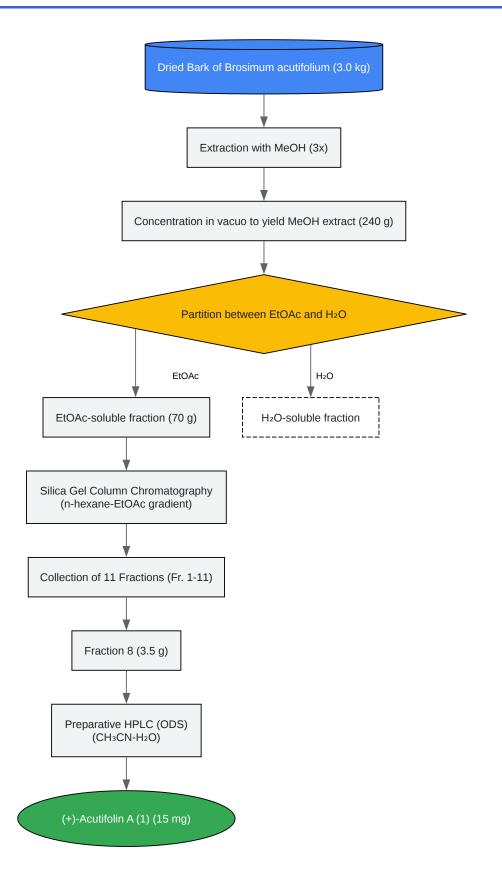
Data sourced from Takashima & Ohsaki, 2001.

# Experimental Protocols Isolation of (+)-Acutifolin A

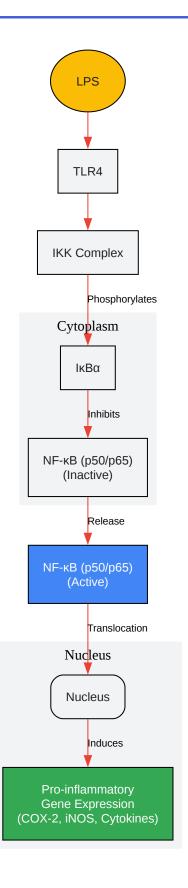
The following protocol for the isolation of **(+)-Acutifolin A** is adapted from the original methodology described by Takashima and Ohsaki (2001).

Experimental Workflow for the Isolation of (+)-Acutifolin A









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